

Application Notes and Protocols for Preclinical Studies of T-2307

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Compound of Interest

Compound Name: T-2307

Cat. No.: B1509299

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These application notes provide a comprehensive overview of the preclinical experimental design for **T-2307**, a novel arylamidine antifungal agent. The protocols detailed below are based on published preclinical studies and are intended to guide researchers in the evaluation of **T-2307** and similar compounds.

Introduction

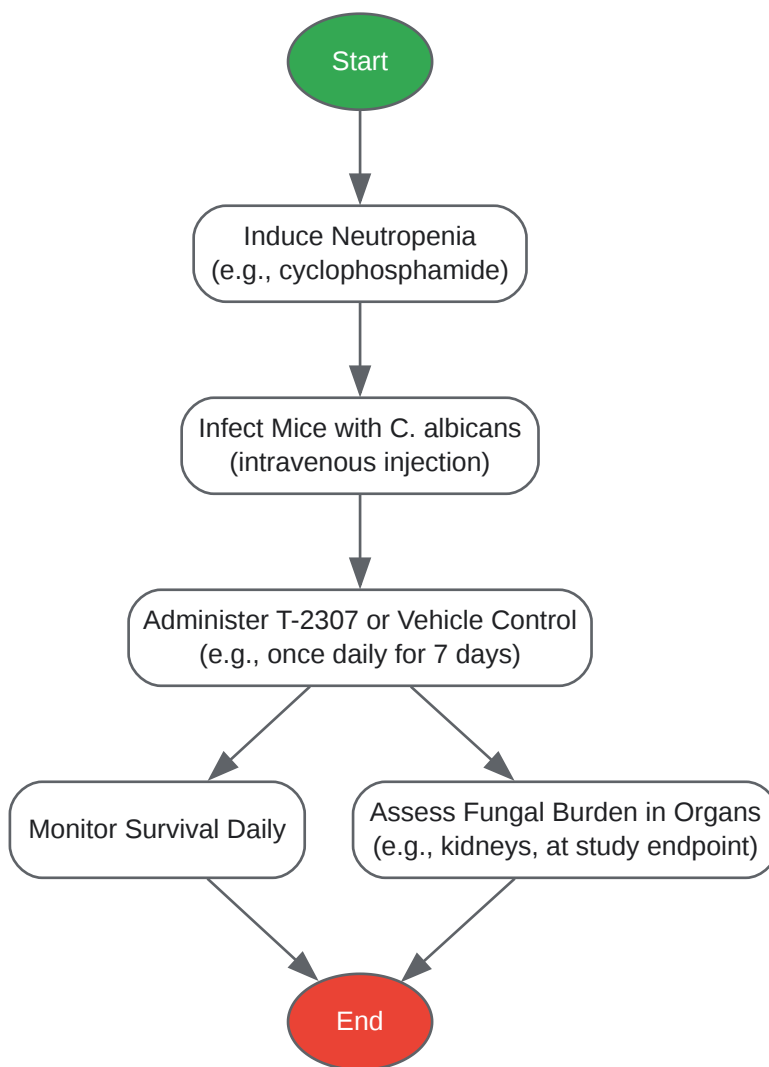
T-2307 is an investigational antifungal agent with a unique mechanism of action that involves the targeted disruption of the fungal mitochondrial membrane potential.[1][2][3] It exhibits broad-spectrum activity against a range of clinically important yeasts and molds, including species resistant to existing antifungal drugs.[4][5] Preclinical evaluation of **T-2307** has demonstrated its potent in vitro and in vivo efficacy, highlighting its potential as a valuable therapeutic agent for invasive fungal infections.[1][6] This document outlines the key preclinical experiments and methodologies for the comprehensive assessment of **T-2307**.

Mechanism of Action: Targeting Fungal Mitochondria

T-2307 selectively targets fungal mitochondria, leading to a collapse of the mitochondrial membrane potential.[3][7][8] This disruption of mitochondrial function is achieved through the inhibition of the respiratory chain enzyme complexes III and IV.[5][9] The selective action of **T-**

2307 on fungal mitochondria, with minimal effects on mammalian mitochondria, provides a favorable therapeutic window.[3][7][9] The uptake of **T-2307** into yeast cells is facilitated by a specific polyamine transporter system, which contributes to its selective toxicity.[9][10]





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